

Technical Master Guide: 2-Chlorohexanoyl Chloride

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Compound of Interest

Compound Name: 2-Chlorohexanoyl chloride

CAS No.: 43056-19-5

Cat. No.: B8739954

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The Dual-Electrophile "Warhead" for Peptidomimetic & Heterocyclic Scaffolding[2]

Executive Summary: The Alpha-Halo Advantage

In the landscape of acylating agents, **2-chlorohexanoyl chloride** (CAS 43056-19-5) occupies a strategic niche. Unlike standard fatty acid chlorides (e.g., hexanoyl chloride), which serve merely as lipophilic capping agents, the 2-chloro derivative introduces a bifunctional electrophilic core.

For the medicinal chemist, this molecule is not an endpoint but a divergence point. The acyl chloride moiety allows for rapid, quantitative coupling to amines or alcohols (forming amides or esters), while the alpha-chloro position remains dormant under acylation conditions, only to serve as a specific site for subsequent nucleophilic substitution (S_N2) or elimination. This "install-then-modify" capability makes it indispensable for synthesizing peptidomimetics, modified beta-lactams, and functionalized heterocycles (e.g., thiazoles, oxazoles).

This guide synthesizes the physicochemical data, production methodologies, and validated experimental protocols required to deploy this reagent effectively in high-value synthesis.

Chemical Identity & Physicochemical Profile[3][4][5] [6][7][8][9][10][11]

Property	Data Specification
IUPAC Name	2-Chlorohexanoyl chloride
Common Synonyms	-Chlorohexanoyl chloride; 2-Chlorohexanoic acid chloride
CAS Registry Number	43056-19-5
Molecular Formula	C H Cl O
Molecular Weight	169.05 g/mol
SMILES	<chem>CCCCC(Cl)C(Cl)=O</chem>
Appearance	Clear to pale yellow fuming liquid
Boiling Point	Est. 65–70 °C @ 10 mmHg (Derived from 2-bromo analog data)
Density	~1.15 g/mL (Estimated)
Solubility	Miscible with DCM, THF, Toluene, Et O. Decomposes violently in water.
Reactivity Class	Bifunctional Electrophile (Acyl Halide + Alkyl Halide)

“

Scientist's Note: Commercial availability of the alpha-chloro isomer (2-chloro) is significantly lower than the omega-chloro isomer (6-chloro, CAS 19347-73-0). Verify the substitution pattern via NMR if sourcing from secondary suppliers. The alpha-proton signal (triplet/dd around 4.2–4.5 ppm) is diagnostic.

Synthetic Accessibility & Production

While often purchased, in-house preparation is frequently required to ensure anhydrous integrity. The synthesis relies on the activation of the alpha-position via enolization.

Mechanistic Insight

The transformation of hexanoic acid to **2-chlorohexanoyl chloride** proceeds via a modified Hell-Volhard-Zelinsky (HVZ) mechanism. The reaction requires a catalytic carrier (often PCl

or SOCl

) to form the acyl chloride first. The acyl chloride enolizes more readily than the acid, allowing electrophilic attack by molecular chlorine or a chlorine source (like NCS or SO

Cl

).

Protocol A: The "Thionyl-NCS" Route (High Purity)

Recommended for gram-scale synthesis where gas handling (Cl

) is undesirable.

Reagents:

- Hexanoic acid (1.0 eq)
- Thionyl chloride (SOCl

, 4.0 eq)

- N-Chlorosuccinimide (NCS, 1.2 eq) or Sulfuryl Chloride (SO

Cl

)

- Catalytic HCl or DMF

Workflow:

- Acyl Chloride Formation: In a flame-dried flask under Ar, hexanoic acid is treated with excess SOCl

. Reflux for 2 hours until gas evolution (SO

, HCl) ceases.

- Alpha-Chlorination: Cool the mixture to 60°C. Add NCS or SO

Cl

slowly. The reaction is driven by the formation of the enol-chloride intermediate.

- Purification: The crude mixture is distilled under reduced pressure. The high boiling point difference between SOCl

(76°C) and the product (>160°C atm) allows for easy separation.

Reactivity Profile & "Warhead" Mechanism

The utility of **2-chlorohexanoyl chloride** lies in its ability to undergo sequential orthogonal reactions.

The "Double-Tap" Mechanism

- Kinetic Phase (Acylation): The acyl chloride reacts with a nucleophile (Nu

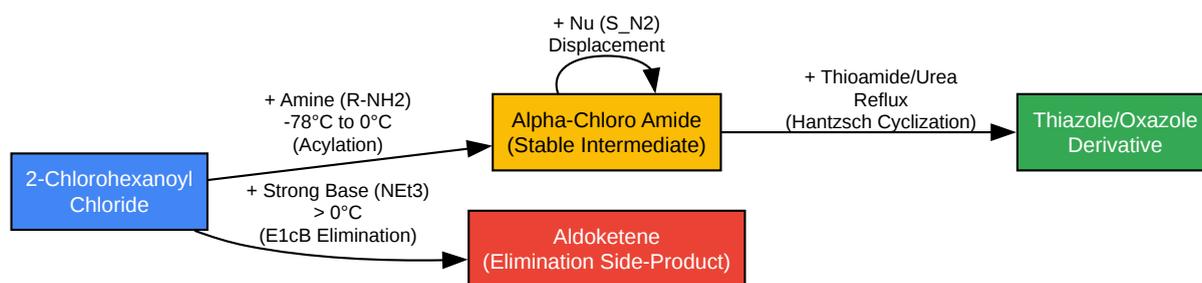
-H) at -78°C to 0°C. The alpha-chloro group is sterically bulky but electronically withdrawing, actually activating the carbonyl to attack, though steric hindrance may slightly retard the rate

compared to hexanoyl chloride.

- Thermodynamic Phase (Substitution): The resulting

-chloroamide or ester contains a leaving group (Cl) adjacent to a carbonyl. This is a prime target for S_N2 displacement by a second nucleophile (Nu

-H) or intramolecular cyclization.



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Figure 1: Divergent reaction pathways. Note the risk of ketene formation if base is added too rapidly without a nucleophile present.

Case Study: Drug Development Application

Synthesis of 2-Aminothiazole Scaffolds

A critical application of **2-chlorohexanoyl chloride** is the Hantzsch-type synthesis of thiazoles, a motif found in numerous kinase inhibitors and antibiotics.

Target Molecule: Ethyl 2-(2-chlorohexanoylamino)-4-methylthiazole-5-carboxylate.^{[2][3]}

Context: The alpha-chloro group serves as a handle for further diversification of the lipophilic tail.

Detailed Experimental Protocol

Safety Pre-check: Work in a fume hood. SOCl₂

and Acyl Chlorides release HCl.

Step 1: Acylation

- Setup: Charge a 3-neck round-bottom flask with Ethyl 2-amino-4-methylthiazole-5-carboxylate (20 mmol) and anhydrous Dichloromethane (DCM) (50 mL).

- Base Addition: Add Potassium Carbonate (K

CO

) (anhydrous, 5 mmol) or Pyridine (1.1 eq). Note: Inorganic bases like K

CO

are often preferred to prevent ketene formation which can occur with amine bases.

- Addition: Cool to 0°C. Add **2-chlorohexanoyl chloride** (30 mmol, 1.5 eq) dropwise via syringe pump over 30 minutes. The exotherm must be controlled to prevent elimination.
- Reaction: Stir at room temperature for 4.0 hours. Monitor by TLC (EtOAc/Hexane).
- Workup: Quench by pouring into ice water. Extract with DCM (3x). Wash organics with saturated NaHCO

(to remove acid) and Brine. Dry over Na

SO

.

- Result: Concentration yields the

-chloroamide intermediate.

Step 2: Cyclization/Substitution (Optional Extension)

- The crude

-chloroamide can be reacted with a thioamide or thiocyanate in refluxing ethanol to close a second ring or install a sulfur linkage, generating complex fused heterocyclic systems.

Handling, Stability & Safety (E-E-A-T)

Moisture Sensitivity (Hydrolysis Risk)

Like all acyl chlorides, this compound reacts violently with water to release HCl gas.

- Storage: Store under Argon/Nitrogen at 2–8°C.
- Indicator of Degradation: Formation of white crystals (hexanoic acid dimer) or cloudiness in the liquid.

The "Ketene" Hazard

A common failure mode in using alpha-halo acyl chlorides is the inadvertent formation of ketenes.

- Mechanism: If a tertiary amine (e.g., Triethylamine) is added before the acyl chloride in the absence of the nucleophile, the base deprotonates the alpha-carbon (pKa ~16-18 due to EWG), causing elimination of Cl

- Prevention: Always add the base slowly or use a weaker base (e.g., NaHCO

biphasic system) if the nucleophile is acid-sensitive. Alternatively, add the acyl chloride to a mixture of the nucleophile and base at low temperature.[4]

Toxicology

- Skin: Corrosive. Causes severe burns (Category 1B).
- Lachrymator: Vapors induce severe tearing and respiratory distress.
- PPE: Neoprene gloves, chemical splash goggles, and face shield are mandatory.

References

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